

Essential Safety and Logistics for Handling 2-Bromo-4-chlorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-4-chlorophenol

Cat. No.: B154644

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds. This document provides immediate, essential safety and logistical information for the handling and disposal of **2-Bromo-4-chlorophenol**, a compound that requires careful management due to its potential hazards. The following procedural guidance is designed to directly address operational questions and build a foundation of trust in safe laboratory practices.

Quantitative Safety Data

While specific quantitative safety data for **2-Bromo-4-chlorophenol** is limited, the following tables provide information on the closely related isomer, 4-Bromo-2-chlorophenol, and the parent compound, Phenol. This data should be used as a conservative guide for risk assessment.

Toxicity Data for Related Compounds

Compound	CAS No.	Toxicity Data	Species
4-Bromo-2-chlorophenol	3964-56-5	Oral LD50: 500 mg/kg	Rat

Note: This data is for an isomer of **2-Bromo-4-chlorophenol** and should be used for estimation purposes only.[\[1\]](#)

Occupational Exposure Limits (OELs) for Phenol

Organization	OEL Type	Limit
OSHA	PEL (8-hr TWA)	5 ppm
NIOSH	REL (10-hr TWA)	5 ppm
NIOSH	Ceiling (15-min)	15.6 ppm
ACGIH	TLV (8-hr TWA)	5 ppm

Note: These limits are for Phenol and are provided as a reference due to the lack of specific OELs for **2-Bromo-4-chlorophenol**.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **2-Bromo-4-chlorophenol**.

Body Part	Recommended PPE	Specifications and Remarks
Eyes/Face	Safety Goggles & Face Shield	Must be ANSI Z87.1 compliant. A face shield should be worn in addition to goggles when there is a splash hazard.
Skin	Chemical-resistant Gloves	Nitrile, Neoprene, or Butyl rubber gloves are recommended. Always inspect gloves for integrity before use and dispose of them after handling the chemical.
Lab Coat/Apron	A fully buttoned lab coat is mandatory. A chemical-resistant apron should be worn over the lab coat when handling larger quantities or when there is a significant splash risk.	
Respiratory	Chemical Fume Hood	All handling of 2-Bromo-4-chlorophenol should be conducted in a certified chemical fume hood to minimize inhalation exposure.
Respirator	If a fume hood is not available or in case of a spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is essential for the safe handling of **2-Bromo-4-chlorophenol**.

1. Preparation and Pre-Handling Check:

- Ensure a certified chemical fume hood is available and functioning correctly.
- Verify that an emergency eyewash station and safety shower are accessible within a 10-second travel distance.
- Assemble all necessary PPE and inspect it for any defects.
- Prepare all necessary equipment and reagents before handling the chemical to minimize the duration of exposure.
- Clearly label all containers with the chemical name and hazard symbols.

2. Handling the Chemical:

- Conduct all work with **2-Bromo-4-chlorophenol** inside a chemical fume hood.
- Wear all required PPE, including double-gloving if necessary.
- When weighing the solid, do so in the fume hood and avoid creating dust.
- If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Keep all containers of **2-Bromo-4-chlorophenol** sealed when not in use.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first-aid procedures outlined below.

3. Post-Handling and Decontamination:

- Decontaminate all work surfaces with an appropriate cleaning agent (e.g., soap and water) after use.
- Properly dispose of all contaminated materials, including gloves and disposable labware, as hazardous waste.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **2-Bromo-4-chlorophenol** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Collect all waste containing **2-Bromo-4-chlorophenol** in a dedicated, clearly labeled, and leak-proof hazardous waste container.
- This includes unused chemicals, contaminated PPE, and any materials used for cleaning up spills.

- Do not mix **2-Bromo-4-chlorophenol** waste with other waste streams unless specifically instructed to do so by your institution's environmental health and safety (EHS) department.

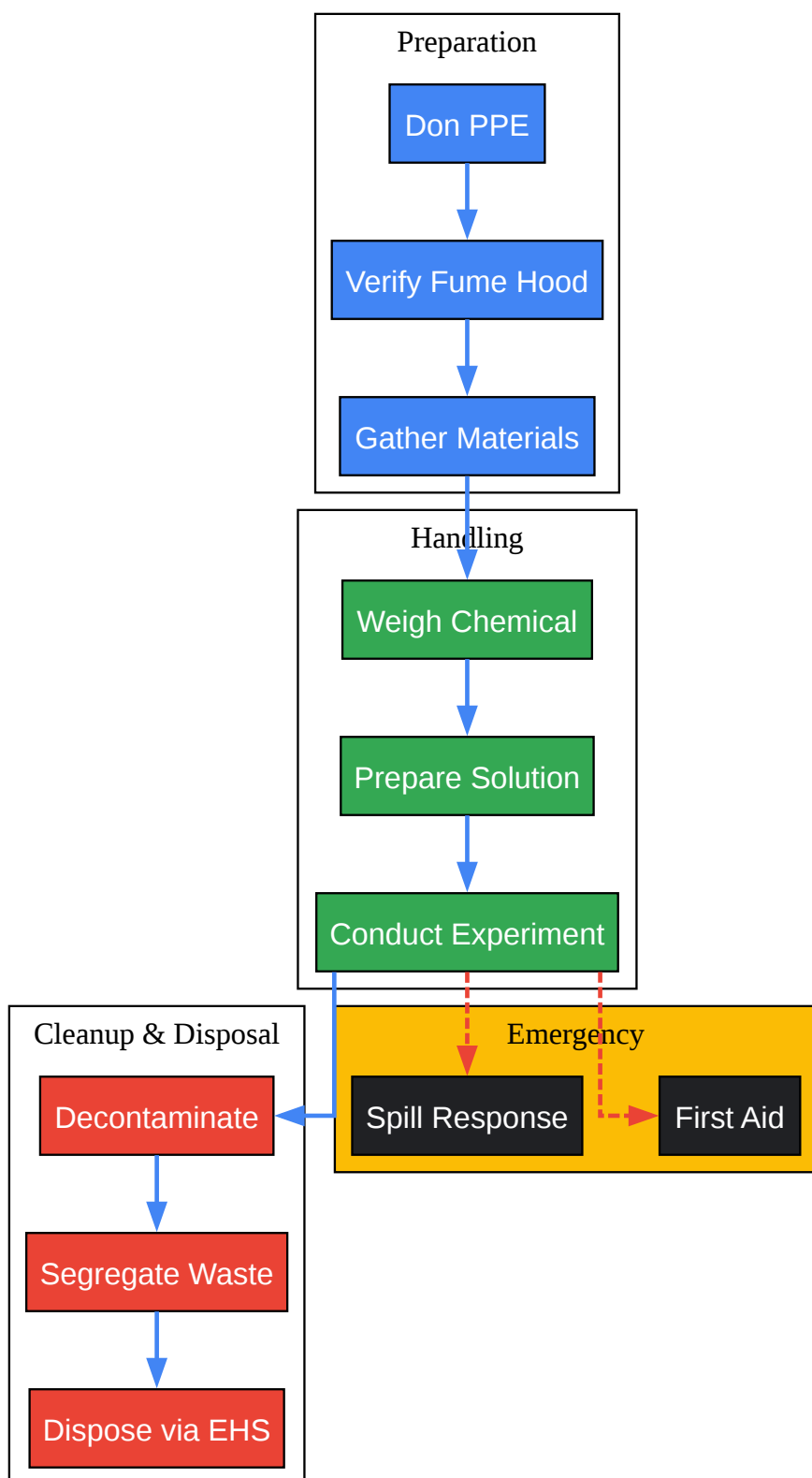
2. Storage of Hazardous Waste:

- Store the hazardous waste container in a designated, well-ventilated, and secure satellite accumulation area.
- The storage area should be away from incompatible materials.

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Bromo-4-chlorophenol**.

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